

An In-depth Technical Guide to the Thermochemical Properties of 1-Tetradecanol

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Compound of Interest

Compound Name: 1-Tetradecanol

CAS No.: 71750-71-5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the chemical formula $C_{14}H_{30}O$.^[1] It presents as a white, waxy solid at room temperature.^[2] This long-chain alcohol and its derivatives are utilized in various industrial and research applications, including as an ingredient in cosmetics for its emollient properties and as an intermediate in the chemical synthesis of surfactants.^[3] Of particular interest to researchers is its application as a phase change material (PCM) due to its high latent heat storage capacity and congruent melting and freezing behavior, making it suitable for precise temperature control in various processes, including those relevant to drug development.^[4] This technical guide provides a comprehensive overview of the thermochemical data of **1-tetradecanol**, detailed experimental protocols for its characterization, and a logical workflow for its analysis.

Thermochemical Data of 1-Tetradecanol

The following tables summarize the key thermochemical properties of **1-tetradecanol**, compiled from various sources. These values are crucial for understanding the energy storage

capacity and thermal behavior of the compound.

Table 1: Enthalpic and Entropic Properties of **1-Tetradecanol**

Property	Value	Units	Temperature (K)	Reference(s)
Standard Molar Enthalpy of Formation (solid)	-474.80 ± 2.60	kJ/mol	298.15	[5]
Standard Molar Enthalpy of Combustion (solid)	-9126.39	kJ/mol	298.15	[6]
Enthalpy of Fusion	49.400	kJ/mol	311	[7]
47.29	kJ/mol	308.1	[7]	
166.43 to 209.38	J/g	-	[4]	
Enthalpy of Vaporization	93.6	kJ/mol	328	[7]
81.8	kJ/mol	386	[7]	
109	kJ/mol	332	[7]	
Enthalpy of Sublimation	143.9	kJ/mol	300	[7]
Entropy of Fusion	151.04	J/mol·K	311.2	[7]

Table 2: Heat Capacity and Phase Transition Data of **1-Tetradecanol**

Property	Value	Units	Temperature (K) / Conditions	Reference(s)
Molar Heat Capacity (solid, C_p)	426.5	J/mol·K	298.15	[1]
Molar Heat Capacity (liquid, C_p)	$C/R = 0.159T + 13.618$ ($R=8.31451$ J/mol·K)	J/mol·K	311 to 379	[1]
Melting Point	38 - 41	°C	-	[4]
35-39	°C	-	[8][9]	
Boiling Point	289	°C	at 760 mmHg	[8][9]
Density (solid)	0.824	g/cm ³	Standard Conditions	[4][10]

Experimental Protocols

Accurate determination of thermochemical data is paramount for the reliable application of **1-tetradecanol**. The following sections detail the methodologies for key experimental procedures.

Differential Scanning Calorimetry (DSC) for Phase Transition Analysis

Differential Scanning Calorimetry is a primary technique used to measure the temperatures and heat flows associated with phase transitions in a material.

Objective: To determine the melting point, freezing point, and latent heat of fusion of **1-tetradecanol**.

Apparatus: A calibrated Differential Scanning Calorimeter (DSC).

Sample Preparation:

- Weigh approximately 5-10 mg of **1-tetradecanol** into a standard aluminum DSC pan.[1]
- Hermetically seal the pan to prevent any mass loss during the experiment.[1]

Experimental Procedure:

- Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.[1][7]
- Purge the DSC cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min).[1][5]
- Equilibrate the sample at a temperature well below its expected melting point (e.g., 0°C).[1]
- Ramp the temperature up to a point well above the melting point (e.g., 80°C) at a constant heating rate (e.g., 5-10°C/min).[9]
- Hold the sample at the high temperature for a few minutes to ensure complete melting.[9]
- Cool the sample back down to the initial temperature at a constant cooling rate (e.g., 5-10°C/min).[9]

Data Analysis:

- The melting point is determined from the onset or peak of the endothermic peak during the heating cycle.[9]
- The latent heat of fusion is calculated by integrating the area of the melting peak.[9]
- The solidification temperature and latent heat of solidification are determined from the exothermic peak during the cooling cycle.[9]

Bomb Calorimetry for Enthalpy of Combustion

Bomb calorimetry is used to determine the heat of combustion of a substance at constant volume.

Objective: To determine the standard molar enthalpy of combustion of **1-tetradecanol**.

Apparatus: A precise thermal isolation oxygen bomb calorimeter.[\[6\]](#)

Experimental Procedure:

- A precisely weighed sample of **1-tetradecanol** is placed in a crucible inside a high-pressure stainless steel vessel, the "bomb".
- The bomb is sealed and pressurized with excess pure oxygen.
- The bomb is then submerged in a known quantity of water in an insulated container (calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The combustion reaction releases heat, which is absorbed by the bomb and the surrounding water, causing the temperature to rise.
- The final temperature of the water is recorded after thermal equilibrium is reached.

Data Analysis:

- The heat released by the combustion ($q_{\text{combustion}}$) is calculated from the temperature change of the water and the heat capacity of the calorimeter system.[\[11\]](#)
- The molar enthalpy of combustion is then calculated by dividing $q_{\text{combustion}}$ by the number of moles of the alcohol burned.[\[11\]](#)

Thermal Cycling for Stability Assessment

Thermal cycling is performed to evaluate the long-term reliability and stability of a phase change material after repeated melting and freezing cycles.

Objective: To assess the change in thermal properties of **1-tetradecanol** after a large number of melting/freezing cycles.

Apparatus: A thermal cycler or a temperature-controlled bath, and a Differential Scanning Calorimeter.[1]

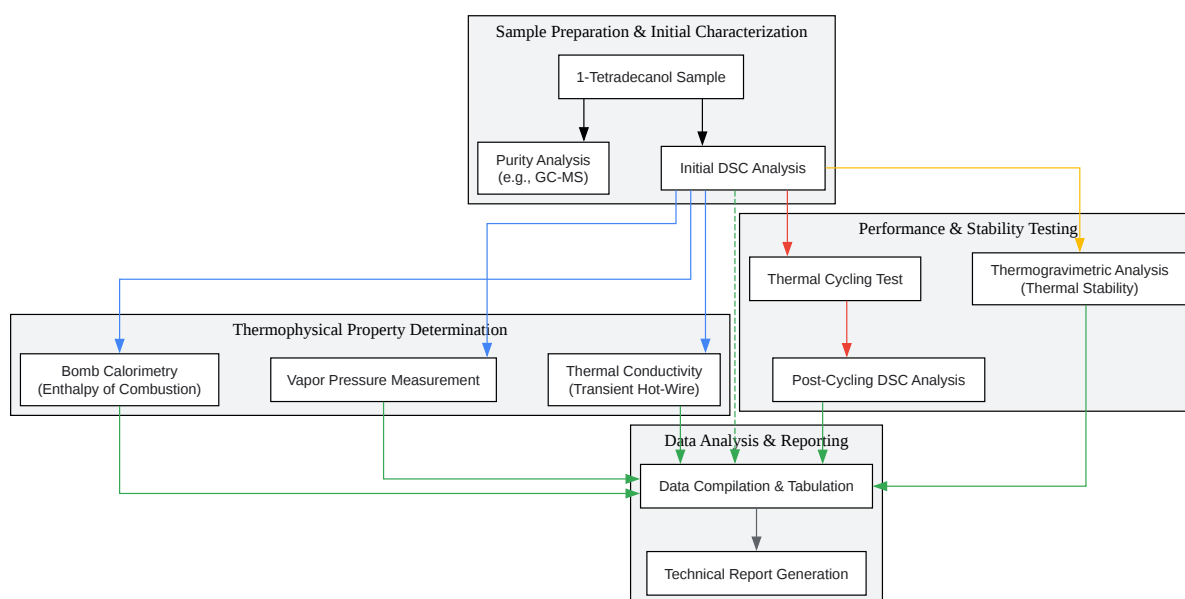
Experimental Procedure:

- A sample of **1-tetradecanol** is placed in a sealed container.[1]
- The sample is subjected to a predetermined number of thermal cycles (e.g., 100, 500, 1000 cycles).[1]
- Each cycle consists of heating the sample above its melting point and then cooling it below its freezing point.[1]
- After the cycling test, the thermal properties (melting/freezing temperatures and latent heat of fusion) are re-measured using DSC, following the protocol described above.[1]

Data Analysis: The results from the DSC analysis of the cycled sample are compared with those of the uncycled sample to identify any degradation in thermal performance.[1]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive thermochemical characterization of **1-tetradecanol**, particularly for its application as a phase change material.



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Thermochemical Characterization Workflow for **1-Tetradecanol**.

This comprehensive approach ensures a thorough understanding of the thermochemical properties of **1-tetradecanol**, enabling its effective and reliable use in research and development applications.

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